

Application Notes and Protocols for L-645164 in Studying Statin-Induced Effects

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Compound of Interest

Compound Name: L-645164

Cat. No.: B1673803

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Introduction

L-645164 is a potent, structurally distinct, synthetic monofluorinated-biphenyl inhibitor of 3-hydroxy-3-methylglutaryl-coenzyme A (HMG-CoA) reductase, the rate-limiting enzyme in the cholesterol biosynthesis pathway.[1] As a member of the statin class of drugs, **L-645164** serves as a valuable tool for researchers studying the cellular and systemic effects of HMG-CoA reductase inhibition. These effects extend beyond cholesterol reduction and include a range of pleiotropic effects relevant to cardiovascular disease, central nervous system disorders, and oncology.[1][2]

These application notes provide detailed protocols for utilizing **L-645164** in key in vitro assays to investigate its impact on cholesterol metabolism and cellular signaling. The provided methodologies are designed to be adaptable to specific research needs and cell systems.

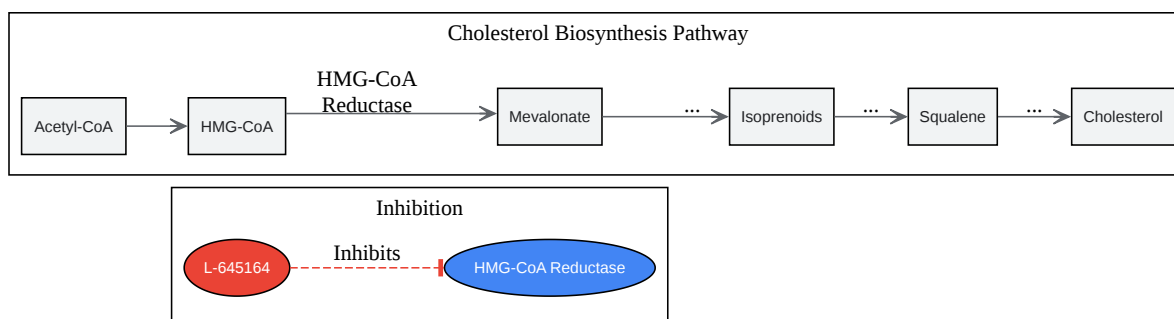
Quantitative Data

While specific in vitro inhibitory concentrations (IC₅₀) for **L-645164** are not readily available in the public domain, in vivo studies provide valuable data on its biological activity. The following table summarizes the dosage and resulting plasma concentrations from a 14-week toxicology study in beagle dogs.[1] This information can be used as a starting point for designing in vivo experiments and for estimating a relevant concentration range for in vitro studies.

| Parameter | Value | Species | Duration | Source |
|---------------------------|------------------------|------------|---------------|--------|
| Oral Dosage | 2, 10, or 50 mg/kg/day | Beagle Dog | 14 weeks | [1] |
| Peak Plasma Concentration | > 5 µg/mL | Beagle Dog | Not Specified | [1] |
| (at 50 mg/kg/day dosage) | | | | |

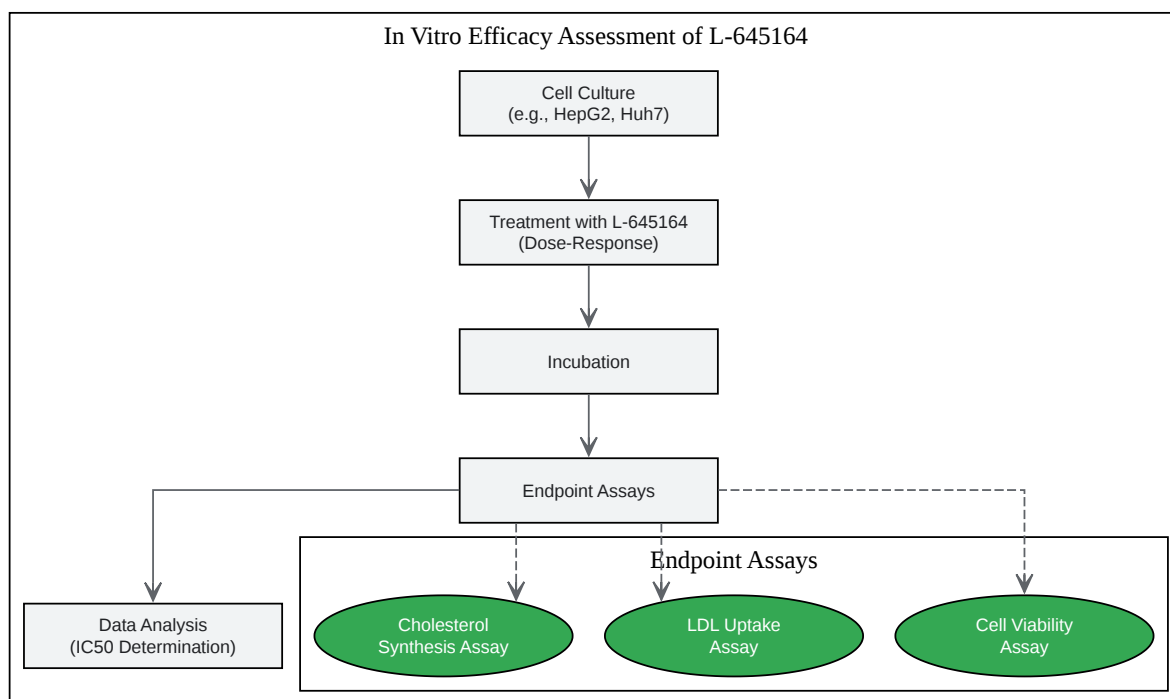
Signaling Pathway and Experimental Workflow

To visually represent the mechanism of action and experimental application of **L-645164**, the following diagrams are provided.



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Cholesterol biosynthesis pathway and **L-645164** inhibition.



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References

- 1. Lovastatin and beyond: the history of the HMG-CoA reductase inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]

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